

An In-depth Technical Guide to the Health and Safety of 3-Thiophenemethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Thiophenemethanol

Cat. No.: B153581

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **3-Thiophenemethanol** (CAS No. 71637-34-8). The following sections detail the compound's hazardous properties, recommended handling procedures, emergency protocols, and relevant physical and chemical data. This document is intended for use by professionals in laboratory and drug development settings.

Hazard Identification and Classification

3-Thiophenemethanol is classified as a hazardous chemical. It is an irritant and may cause respiratory irritation.^{[1][2][3]}

GHS Classification^[2]

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3

Hazard Statements^{[3][4]}

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Thiophenemethanol** is provided below.

Property	Value
Molecular Formula	C5H6OS
Molecular Weight	114.17 g/mol [3][4]
Appearance	Colorless to light yellow liquid[5]
Boiling Point	86-88 °C @ 10 mmHg[3]
Flash Point	101 °C (213.8 °F) - closed cup[3][4]
Density	1.211 g/mL at 25 °C[3]
Solubility	Slightly soluble in water.[6] Soluble in organic solvents like ethanol and ether.[5]
Refractive Index	n20/D 1.564 (lit.)[3]

Handling and Storage

Proper engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **3-Thiophenemethanol**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE)

Protection Type	Specific PPE
Eye/Face Protection	Chemical safety goggles or glasses. A face shield may be required for splash hazards. [1]
Hand Protection	Protective gloves (e.g., nitrile rubber). [5]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat. [1]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387)). [4]

Safe Handling and Storage

- Handling:
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Do not breathe vapors or mist.[\[1\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
 - Do not eat, drink, or smoke when using this product.
- Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)[\[5\]](#)
 - Keep refrigerated.[\[1\]](#)
 - Store under an inert atmosphere.[\[1\]](#)
 - Store away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

- Conditions to avoid include direct sunlight and heat.[\[5\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [1] If respiratory symptoms occur, call a poison center or doctor.
Skin Contact	Wash the skin with plenty of soap and water for at least 15 minutes. [1] If skin irritation occurs, seek medical advice/attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. [1] If eye irritation persists, get medical advice/attention. [1]
Ingestion	Clean mouth with water and drink afterwards plenty of water. [1] If you feel unwell, seek medical advice.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[\[1\]](#)

Accidental Release Measures

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.[1]
- Absorb the spill with an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material and place it in a suitable, closed container for disposal.[1]
- Avoid release to the environment.

Stability and Reactivity

- Reactivity: None known, based on information available.[1]
- Chemical Stability: Stable under recommended storage conditions. May be air-sensitive.[1]
- Conditions to Avoid: Incompatible products, excess heat.[1]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[1]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Sulfur oxides.[1]
- Hazardous Polymerization: Hazardous polymerization does not occur.[1]

Toxicological Information

- Acute Toxicity: No acute toxicity information is available for this product. The toxicological properties have not been fully investigated.[1]
- Irritation: Irritating to eyes, respiratory system, and skin.[1]
- Sensitization: No information available.[1]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, NTP, ACGIH, or OSHA.[1]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3-Thiophenemethanol** are not readily available in the public domain. However, the following are generalized methodologies based on standard OECD guidelines for assessing the primary hazards associated with this chemical.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

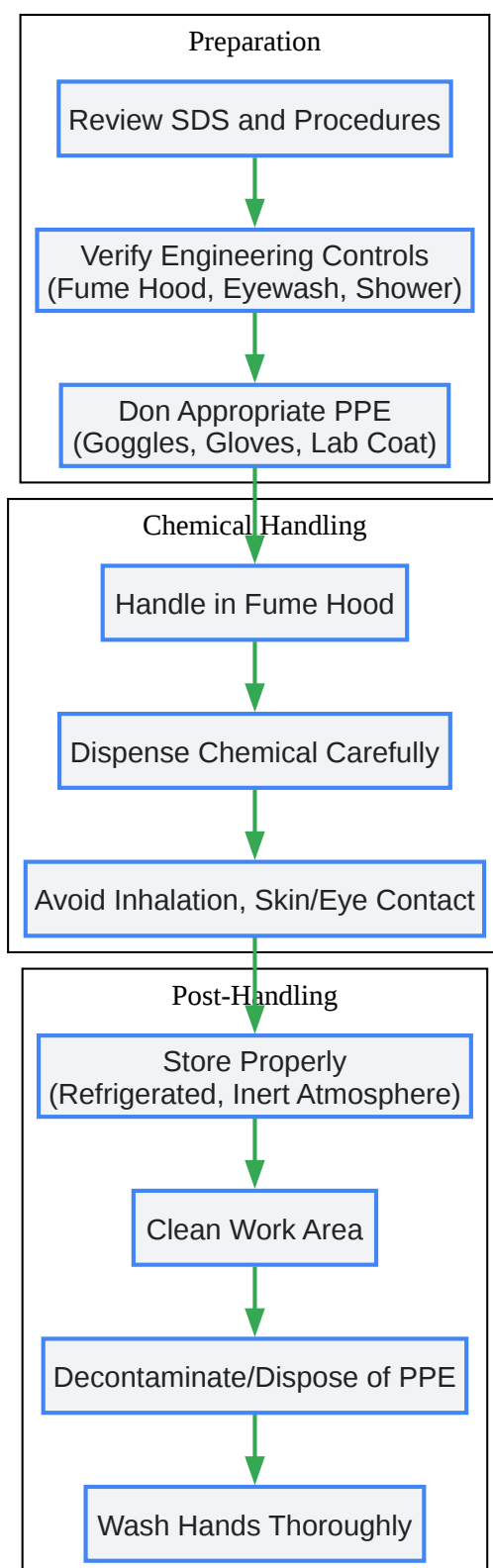
- Objective: To assess the skin irritation potential of a test chemical by measuring its cytotoxic effect on a reconstructed human epidermis model.
- Methodology:
 - Prepare the RhE tissue cultures according to the model's instructions.
 - Apply a sufficient amount of **3-Thiophenemethanol** (typically 10-30 μ L or 10-25 mg) uniformly to the surface of the epidermis.
 - Expose the tissues to the test chemical for a defined period (e.g., 60 minutes).
 - After exposure, thoroughly rinse the chemical from the tissue surface.
 - Incubate the tissues for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.
 - Assess cell viability by incubating the tissues with a vital dye such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
 - Extract the formazan product and measure its optical density.
 - Calculate the percentage of viable cells relative to negative controls.
- Interpretation: A chemical is identified as an irritant if the mean tissue viability is reduced below a defined threshold (typically $\leq 50\%$) compared to the negative control.

In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test Method (OECD TG 437)

- Objective: To assess the eye irritation potential of a test chemical by measuring its ability to induce opacity and increased permeability in an isolated bovine cornea.
- Methodology:
 - Obtain fresh bovine corneas from a local abattoir.
 - Mount the corneas in a specialized holder.
 - Apply a defined amount of **3-Thiophenemethanol** (typically 0.5 mL for liquids) to the epithelial surface of the cornea.
 - Expose the cornea to the test chemical for a set period (e.g., 10 minutes).
 - Rinse the cornea thoroughly.
 - Measure the corneal opacity using an opacitometer.
 - Measure the corneal permeability by applying sodium fluorescein to the epithelial side and measuring its passage to the endothelial side with a spectrophotometer.
 - Calculate an In Vitro Irritancy Score (IVIS) based on the opacity and permeability measurements.
- Interpretation: The IVIS is used to classify the chemical's irritation potential (e.g., non-irritant, mild irritant, severe irritant) based on established prediction models.

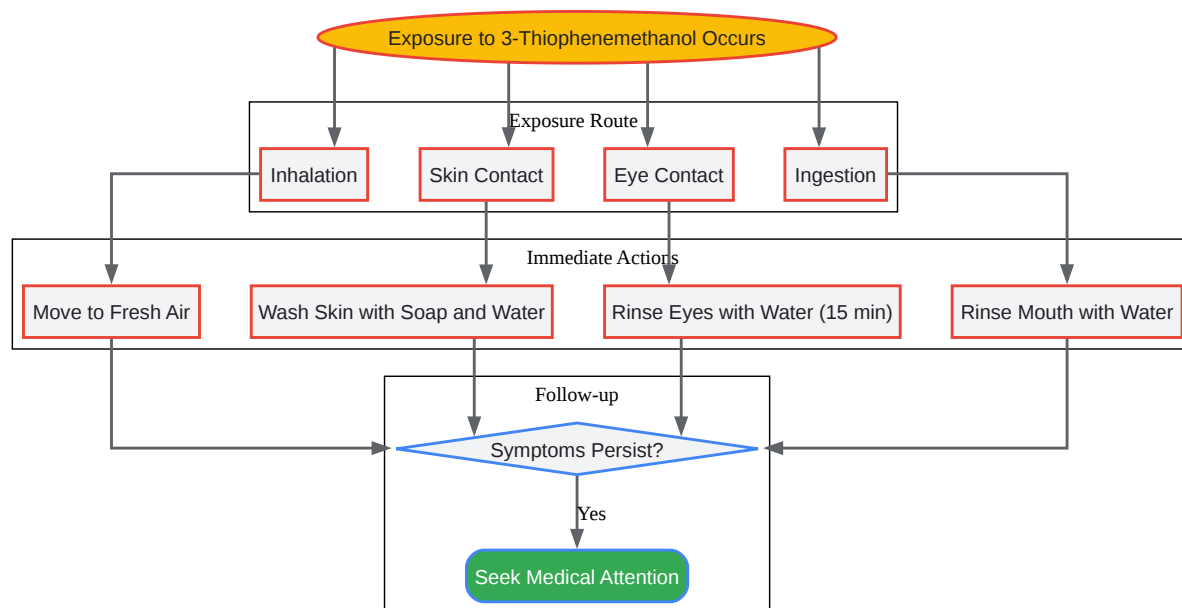
Visualizations

The following diagrams illustrate logical workflows for the safe handling and emergency response related to **3-Thiophenemethanol**.



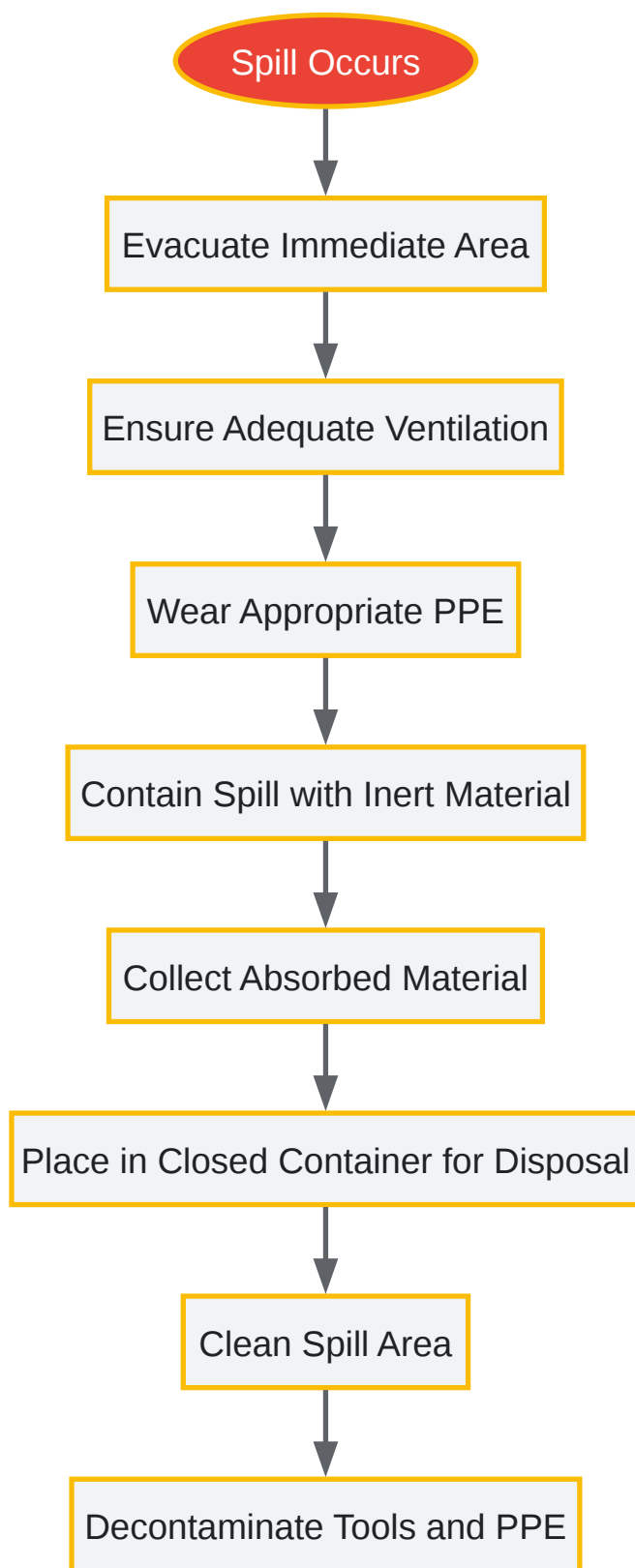
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Caption: Workflow for the safe handling of **3-Thiophenemethanol**.



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Caption: Decision tree for first aid in case of exposure.



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Caption: Flowchart for responding to a chemical spill.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of 3-Thiophenemethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153581#health-and-safety-information-for-handling-3-thiophenemethanol]

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